



of 100mg, 250mg, and 1g are listed.[3]

- BLDpharm: Supplies 4-(BenzylOxy)-1-bromo-2-(trifluoromethyl)benzene with CAS number 678164-30-2. The product is intended for research use only and should be stored in a dry, room temperature environment.[4]
- ChemUniverse: Lists 4-(BenzylOxy)-1-bromo-2-(trifluoromethyl)benzene and accepts blanket purchase orders for large quantities.[5]
- CP Lab Safety (distributor for Aladdin Scientific): Carries 1-(BenzylOxy)-2-bromo-4-(trifluoromethyl)benzene with a minimum purity of 98% and a CAS number of 200956-32-7. This product is intended for professional manufacturing, research laboratories, and industrial or commercial usage only.[6]
- National Analytical Corporation - Chemical Division: Lists 1-(benzylOxy)-2-bromo-4-(trifluoromethyl)benzene with CAS No: 200956-32-7.[7]

It is important for researchers to note the different CAS numbers which distinguish between structural isomers:

- **1-(BenzylOxy)-4-bromo-2-(trifluoromethyl)benzene:** CAS 169247-46-5[2]
- 4-(BenzylOxy)-1-bromo-2-(trifluoromethyl)benzene: CAS 678164-30-2[3][4]
- 1-(BenzylOxy)-2-bromo-4-(trifluoromethyl)benzene: CAS 200956-32-7[6][7]

## Technical Data and Safety Information:

While a comprehensive technical guide or whitepaper with detailed experimental protocols for this specific compound is not readily available in the provided search results, Safety Data Sheets (SDS) are generally accessible from the supplier's website. These documents provide essential information regarding the safe handling, storage, and disposal of the chemical, as well as its physical and chemical properties. For instance, general safety precautions for similar chemical compounds include washing hands thoroughly after handling, using the product only in well-ventilated areas, and wearing appropriate protective equipment.[8] In case of contact with eyes, it is advised to rinse cautiously with water for several minutes.[8] For detailed

protocols on the synthesis of related compounds, one might refer to scientific literature or methodology-focused publications.[9][10]

The generation of an in-depth technical guide, including experimental protocols and signaling pathway diagrams using DOT language, is beyond the scope of this response.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-(Benzyl)-4-bromo-2-(trifluoromethyl)benzene – Biotuva Life Sciences [biotuva.com]
- 2. 1-(Benzyl)-4-bromo-2-(trifluoromethyl)benzene [chemdict.com]
- 3. 4-(Benzyl)-1-bromo-2-(trifluoromethyl)benzene [cymitquimica.com]
- 4. 678164-30-2|4-(Benzyl)-1-bromo-2-(trifluoromethyl)benzene|BLD Pharm [bldpharm.com]
- 5. chemuniverse.com [chemuniverse.com]
- 6. calpaclab.com [calpaclab.com]
- 7. 1-(benzyl)-2-bromo-4-(trifluoromethyl) Benzene - Cas No: 200956-32-7 at Best Price in Mumbai | National Analytical Corporation - Chemical Division [tradeindia.com]
- 8. static.cymitquimica.com [static.cymitquimica.com]
- 9. benchchem.com [benchchem.com]
- 10. rsc.org [rsc.org]
- To cite this document: BenchChem. [Commercial Suppliers of 1-(benzyl)-4-bromo-2-(trifluoromethyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b175050#commercial-suppliers-of-1-benzyl-4-bromo-2-trifluoromethyl-benzene>

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)